An In-depth Technical Guide to the Morpholine Scaffold in Medicinal Chemistry

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Compound of Interest

Compound Name:	*4-((Benzyloxy)carbonyl)morpholine-2-carboxylic acid*
CAS No.:	*135782-21-7*
Cat. No.:	*B598254*

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Abstract

Morpholine, a simple six-membered saturated heterocycle, has risen to prominence in medicinal chemistry, earning the designation of a "privileged scaffold".[1][2] Its unique amalgamation of an amine and an ether functional group within a stable ring structure confers a desirable balance of physicochemical and metabolic properties. This technical guide provides a comprehensive exploration of the morpholine scaffold's role in modern drug discovery. We will delve into its fundamental properties, synthetic strategies, pharmacokinetic profile, and its intricate involvement in drug-target interactions. Through a combination of in-depth analysis, illustrative case studies, and practical experimental protocols, this guide aims to equip researchers, scientists, and drug development professionals with the critical knowledge to effectively leverage the morpholine motif in the design of next-generation therapeutics.

Part 1: The Ascendance of a Privileged Scaffold

Introduction to Morpholine: A Synthesis of Functionality

The morpholine ring is a saturated heterocycle featuring both a secondary amine and an ether linkage. This seemingly simple architecture is the key to its versatility in drug design. The presence of these two functional groups within a constrained six-membered ring system provides a unique combination of properties that are highly advantageous for developing bioactive molecules.[3][4]

Physicochemical Properties and Their Implications in Drug Design

The utility of the morpholine scaffold in medicinal chemistry is largely underpinned by its favorable physicochemical characteristics.[2][5]

- pKa and Aqueous Solubility: The nitrogen atom in the morpholine ring is less basic (pKa of the conjugate acid ≈ 8.4-8.7) than that of piperidine.[2][6] This reduced basicity, a consequence of the electron-withdrawing effect of the oxygen atom, means that at physiological pH, a significant portion of morpholine-containing molecules can exist in a protonated state. This enhances aqueous solubility, a critical factor for drug formulation and bioavailability.[3]

- Lipophilicity and Membrane Permeability: The morpholine ring strikes a favorable balance between hydrophilicity and lipophilicity. This "amphiphilic" nature is crucial for effective drug absorption and distribution, as molecules must traverse both aqueous environments and lipid-rich biological membranes.[5][7] This balanced profile is particularly important for drugs targeting the central nervous system (CNS), where penetration of the blood-brain barrier is a significant hurdle.[8][9]

- Hydrogen Bonding Capabilities: The oxygen atom of the morpholine ring can act as a hydrogen bond acceptor, facilitating crucial interactions with biological targets such as enzymes and receptors.[5][10] The nitrogen atom, when protonated, can act as a hydrogen bond donor. These interactions are fundamental to the molecular recognition processes that drive pharmacological activity.

- Conformational Flexibility: The morpholine ring typically adopts a stable chair conformation.[5][7] This defined, yet flexible, three-dimensional structure can serve as a rigid scaffold to orient pendant functional groups in a precise manner for optimal binding to a target protein.[8][9]

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The "Privileged Scaffold" Concept

The term "privileged scaffold" refers to a molecular framework that is capable of binding to multiple biological targets with high affinity.[1][2] Morpholine's frequent appearance in a diverse array of approved and experimental drugs targeting different protein families solidifies its status as such a scaffold.[1][11] Its ability to impart favorable drug-like properties makes it a go-to building block for medicinal chemists seeking to optimize lead compounds.[10][12]

Part 2: Synthesis and Functionalization Strategies

The synthetic accessibility of the morpholine ring is a significant contributor to its widespread use in drug discovery.[1][10] Both classical and modern synthetic methodologies allow for the efficient construction and derivatization of this important heterocycle.

Classical Synthetic Routes

Traditional methods for synthesizing the morpholine ring often involve straightforward cyclization reactions:

- Cyclization of 2-Amino Alcohols: This approach typically involves the reaction of a 2-amino alcohol with a suitable electrophile, followed by intramolecular cyclization.
- Reaction of Diethanolamine: The dehydration of diethanolamine is a common industrial method for the production of morpholine.[13]

While effective, these classical routes can sometimes be limited in their substrate scope and may require harsh reaction conditions.[13]

Modern and Novel Synthetic Methodologies

Recent advances in synthetic organic chemistry have provided milder and more versatile methods for the construction of morpholine derivatives:

- Palladium-Catalyzed Carboamination: This powerful technique allows for the stereoselective synthesis of substituted morpholines from readily available amino alcohols and alkenes.[13]
- Synthesis from Ribonucleosides: For the synthesis of chiral morpholine derivatives, a notable strategy involves the oxidative cleavage of the C2'-C3' bond in ribonucleosides,

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followed by reductive amination to form the morpholine ring.[13] This method preserves the stereochemistry at key positions.

- "Green" Synthetic Approaches: The development of more environmentally friendly synthetic methods is an ongoing area of research, with some approaches utilizing greener solvents and catalysts.

Functionalization of the Morpholine Ring

The ability to easily functionalize the morpholine ring is crucial for exploring structure-activity relationships (SAR).

- N-Arylation Strategies: The formation of a C-N bond between an aryl group and the morpholine nitrogen is a key transformation in the synthesis of many drug candidates.[13] Common methods include Buchwald-Hartwig amination and other palladium-catalyzed cross-coupling reactions.

- Substitution at Carbon Atoms: While less common, methods for the functionalization of the carbon atoms of the morpholine ring are also being developed to allow for a more comprehensive exploration of chemical space.

Part 3: Pharmacokinetic Profile and Metabolic Fate

A key driver for the incorporation of the morpholine scaffold is its ability to favorably modulate the pharmacokinetic properties of a drug candidate.[1][14]

Absorption, Distribution, Metabolism, and Excretion (ADME) Profile

- Enhancing Bioavailability and Metabolic Stability: The morpholine ring is generally considered to be more metabolically stable than the corresponding piperidine ring.[15] The electron-withdrawing nature of the oxygen atom can decrease the susceptibility of the adjacent carbon atoms to oxidation by cytochrome P450 (CYP) enzymes.[15] This can lead to reduced clearance and improved bioavailability.[1][11]

- The Role of Morpholine in Improving Brain Permeability: For CNS-active compounds, the ability to cross the blood-brain barrier (BBB) is paramount.[8][9] The balanced lipophilic-

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hydrophilic profile of the morpholine ring, along with its reduced pKa, makes it a valuable scaffold for the development of CNS drug candidates.[5][7]

Metabolic Pathways of Morpholine-Containing Drugs

While generally stable, the morpholine ring is not metabolically inert.[15] Common metabolic transformations include:

- Cytochrome P450 (CYP) Mediated Metabolism: The metabolism of many morpholine-containing drugs is mediated by CYP enzymes, particularly CYP3A4.[14]
- N-dealkylation: Cleavage of the bond between the nitrogen atom and its substituent is a common metabolic pathway.[16]
- Oxidation: The carbon atoms adjacent to the nitrogen or oxygen can be hydroxylated.[16] The nitrogen atom itself can also be oxidized to form an N-oxide.[16]

Comparative Metabolic Stability: Morpholine vs. Piperidine Analogs

In lead optimization, the replacement of a piperidine ring with a morpholine ring is a common strategy to improve metabolic stability.[15] The rationale behind this is the reduced basicity of the morpholine nitrogen and the deactivating effect of the oxygen atom on the adjacent carbons, making them less prone to CYP-mediated oxidation.[15]

Part 4: The Role of Morpholine in Drug-Target Interactions and Structure-Activity Relationships (SAR)

The morpholine moiety can play several critical roles in the interaction of a drug with its biological target.[1][5]

Morpholine as a Pharmacophore

- Direct Interaction with Target Proteins: The morpholine ring can directly participate in binding to a target protein. For example, the oxygen atom can act as a hydrogen bond acceptor, and

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the ring itself can engage in hydrophobic interactions.[5][10] This is particularly relevant in the design of kinase inhibitors, where the morpholine can interact with the hinge region of the ATP binding site.[17]

- Acting as a Scaffold: In many cases, the primary role of the morpholine ring is to act as a rigid scaffold that orients other essential pharmacophoric groups in the correct three-dimensional arrangement for optimal binding.[8][9]

Case Studies: SAR of Morpholine Analogs in Different Therapeutic Areas

Gefitinib (Iressa) is an epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor used in the treatment of non-small cell lung cancer.[18] The morpholine ring in gefitinib is crucial for its activity, as it enhances solubility and provides a key interaction point within the ATP-binding site of the EGFR kinase domain.[3] Many other kinase inhibitors also incorporate the morpholine scaffold for similar reasons.[19][20]

Reboxetine is a selective norepinephrine reuptake inhibitor used as an antidepressant.[14] The morpholine ring in reboxetine is thought to contribute to its favorable pharmacokinetic profile and its ability to cross the blood-brain barrier.[5][7] The development of novel CNS drug candidates frequently employs the morpholine scaffold to achieve the desired balance of properties for brain penetration and target engagement.[8][9]

Linezolid is an oxazolidinone antibiotic that is effective against a range of Gram-positive bacteria.[18] It contains a morpholine ring that is important for its antibacterial activity and pharmacokinetic properties.[3]

Part 5: Experimental Protocols and Data Presentation

To provide practical guidance for researchers, this section outlines key experimental protocols and presents a summary of relevant data.

Protocol for the Synthesis of an N-Aryl Morpholine Derivative

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This protocol describes a typical Buchwald-Hartwig amination reaction for the synthesis of an N-aryl morpholine derivative.

Materials:

- Aryl halide (1.0 mmol)
- Morpholine (1.2 mmol)
- Palladium catalyst (e.g., Pd2(dba)3, 0.02 mmol)
- Ligand (e.g., Xantphos, 0.04 mmol)
- Base (e.g., NaOtBu, 1.4 mmol)
- Anhydrous toluene (5 mL)

Procedure:

- To an oven-dried reaction vial, add the aryl halide, palladium catalyst, ligand, and base.
- Evacuate and backfill the vial with an inert gas (e.g., argon or nitrogen).
- Add the anhydrous toluene and morpholine via syringe.
- Seal the vial and heat the reaction mixture to 100 °C with stirring.
- Monitor the reaction progress by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

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Protocol for In Vitro Metabolic Stability Assessment using Liver Microsomes

This protocol provides a general method for assessing the metabolic stability of a morpholine-containing compound using liver microsomes.

Materials:

- Test compound (1 µM final concentration)
- Liver microsomes (e.g., human, rat; 0.5 mg/mL final concentration)
- NADPH regenerating system
- Phosphate buffer (pH 7.4)
- Acetonitrile (for quenching)
- Positive control compound (e.g., a rapidly metabolized drug)

Procedure:

- Pre-incubate the test compound and liver microsomes in phosphate buffer at 37 °C for 5 minutes.
- Initiate the reaction by adding the NADPH regenerating system.
- At various time points (e.g., 0, 5, 15, 30, 60 minutes), withdraw an aliquot of the reaction mixture and quench it with an equal volume of cold acetonitrile containing an internal standard.
- Centrifuge the samples to precipitate the protein.
- Analyze the supernatant by LC-MS/MS to quantify the remaining parent compound.
- Calculate the half-life (t½) and intrinsic clearance (CLint) of the compound.[15]

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Tabular Summary of Physicochemical and Pharmacokinetic Properties of Selected Morpholine-Containing Drugs

Drug	Therapeutic Class	pKa	LogP	Bioavailability (%)	Key Metabolic Enzyme(s)
Gefitinib	Anticancer (EGFR inhibitor)	~7.2	~3.2	~60	CYP3A4, CYP2D6
Linezolid	Antibacterial	~8.4	~0.5	~100	Non-CYP mediated oxidation
Reboxetine	Antidepressant (NRI)	~9.5	~2.5	~94	CYP3A4

Note: The values presented are approximate and can vary depending on the experimental conditions.

Part 6: Future Perspectives and Conclusion

Emerging Applications of the Morpholine Scaffold

The versatility of the morpholine scaffold continues to be explored in new and exciting areas of drug discovery.[21][22] Its application in the development of novel antiviral, anti-inflammatory, and neuroprotective agents is an active area of research.[19][23] Furthermore, the development of more complex, three-dimensional scaffolds incorporating the morpholine ring is a promising strategy for accessing novel chemical space and identifying highly selective ligands.[24]

Conclusion: The Enduring Importance of Morpholine in Medicinal Chemistry

The morpholine scaffold has firmly established itself as a cornerstone of modern medicinal chemistry.[1][10] Its unique combination of favorable physicochemical properties, metabolic

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stability, and synthetic accessibility has made it an invaluable tool for drug designers.[11][12] From enhancing the potency of kinase inhibitors to enabling the brain penetration of CNS drugs, the impact of the morpholine ring is undeniable. As our understanding of drug design principles continues to evolve, the privileged status of the morpholine scaffold is set to endure, ensuring its continued presence in the next generation of innovative medicines.

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